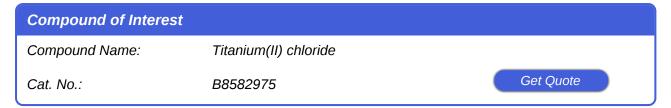


## CAS number and chemical properties of Titanium(II) chloride

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An In-depth Technical Guide to Titanium(II) Chloride

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and handling of **Titanium(II) chloride** (TiCl<sub>2</sub>). It is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed information on this highly reactive inorganic compound.

## **Core Chemical Properties**

**Titanium(II) chloride** is a black, crystalline solid that is highly reactive and sensitive to air and moisture.[1][2] Its strong reducing properties make it a valuable reagent in various chemical syntheses, but also necessitate careful handling in an inert atmosphere.[3][4]

#### **Quantitative Data Summary**

The fundamental chemical and physical properties of **Titanium(II)** chloride are summarized in the table below for easy reference.



Property	Value
CAS Number	10049-06-6
Molecular Formula	TiCl <sub>2</sub>
Molecular Weight	118.77 g/mol
Appearance	Black hexagonal crystals or powder
Density	3.13 g/cm <sup>3</sup>
Melting Point	1,035 °C (1,895 °F; 1,308 K)
Boiling Point	1,500 °C (2,730 °F; 1,770 K) (estimate)
Solubility	Decomposed by water; soluble in alcohol; insoluble in chloroform, ether, and carbon disulfide.[2][5]
Crystal Structure	Layered cadmium iodide (Cdl <sub>2</sub> ) structure with octahedral coordination of Ti(II) centers.[1][3]
Magnetic Susceptibility	+570.0·10 <sup>-6</sup> cm³/mol

## **Synthesis and Experimental Protocols**

The most common and straightforward method for the laboratory-scale synthesis of **Titanium(II) chloride** is the thermal disproportionation of Titanium(III) chloride (TiCl<sub>3</sub>).[1][3]

# **Experimental Protocol: Thermal Disproportionation of Titanium(III) Chloride**

Objective: To synthesize **Titanium(II) chloride** (TiCl<sub>2</sub>) via the thermal decomposition of Titanium(III) chloride (TiCl<sub>3</sub>).

#### Materials:

- Titanium(III) chloride (TiCl₃), anhydrous
- High-vacuum line apparatus



- Tube furnace
- · Quartz tube
- Inert gas (Argon or Nitrogen)

#### Methodology:

- A clean, dry quartz tube is loaded with anhydrous Titanium(III) chloride under an inert atmosphere (e.g., in a glovebox) to prevent premature reaction with air or moisture.
- The quartz tube is connected to a high-vacuum line, and the system is evacuated to remove any residual air.
- The tube is then backfilled with a dry, inert gas, such as argon. A slow, continuous flow of the inert gas is maintained throughout the reaction.
- The section of the quartz tube containing the TiCl₃ is placed within a tube furnace.
- The furnace is heated to approximately 500 °C.[1][3] At this temperature, TiCl₃ undergoes disproportionation.
- The reaction produces solid, non-volatile Titanium(II) chloride (TiCl₂) and volatile Titanium(IV) chloride (TiCl₄) gas: 2 TiCl₃(s) → TiCl₂(s) + TiCl₄(g)[3]
- The volatile TiCl<sub>4</sub> is carried away by the inert gas stream and can be collected in a cold trap downstream.
- The furnace is held at 500 °C until the reaction is complete, which is indicated by the cessation of TiCl<sub>4</sub> evolution.
- The furnace is then allowed to cool to room temperature under the inert gas flow.
- The resulting black powder of **Titanium(II) chloride** is collected and stored under a strictly inert atmosphere.

## **Reactivity and Handling**



**Titanium(II) chloride** is a potent reducing agent and is pyrophoric, meaning it can ignite spontaneously in air.[2][5] It reacts violently and irreversibly with water to produce hydrogen gas and titanium oxides.[2][3] Due to its high reactivity, all handling and storage of TiCl<sub>2</sub> must be conducted under a dry, inert atmosphere, such as argon or nitrogen, typically within a glovebox.

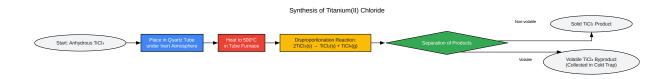
## **Applications**

The unique properties of **Titanium(II) chloride** make it useful in several areas of research and industry:

- Catalysis: It serves as a catalyst in organic reactions, particularly in polymerization processes.[3]
- Reducing Agent: It is utilized in metallurgical processes for the reduction of metal oxides and in organic synthesis.[2][3]
- Materials Science: It acts as a precursor for the synthesis of other titanium compounds and advanced materials.[3][4]

## **Visualized Synthesis Workflow**

The following diagram illustrates the key steps in the synthesis of **Titanium(II) chloride** via the thermal disproportionation of Titanium(III) chloride.



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Caption: Workflow for TiCl2 synthesis via thermal disproportionation.

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